

Technical Support Center: Aureomycin (Chlortetracycline) Stability in Pelleted Feed

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Compound of Interest

Compound Name: Aureomycin
CAS No.: 57-62-5; 64-72-2
Cat. No.: B16041499

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the stability of **Aureomycin** (chlortetracycline, CTC) during the animal feed pelleting process.

Troubleshooting Guide

This guide addresses specific issues you may encounter during your experiments, focusing on identifying the cause of **Aureomycin** degradation and providing actionable solutions.

Q1: We're observing significantly lower than expected **Aureomycin** potency in our feed pellets after production. What are the primary causes?

A1: Significant loss of **Aureomycin** (chlortetracycline, CTC) potency post-pelleting is a common issue primarily driven by the manufacturing process itself. The key factors that contribute to degradation are:

- **High Temperature:** The pelleting process involves conditioning with steam and forcing the feed mash through a die, which generates additional frictional heat. Temperatures can reach

up to 90°C (195°F), which accelerates the chemical degradation of CTC.[1][2]

- **Moisture:** The introduction of steam during the conditioning phase, while necessary for pellet quality, creates a high-humidity environment. Wet heat is more detrimental to the stability of many feed additives, including CTC, than dry heat.[1][3]
- **Friction and Pressure:** The immense pressure and friction as the mash passes through the pellet die holes further increase the temperature and physical stress on the antibiotic.[1][4]
- **Premix Formulation:** The physical form of the CTC premix plays a critical role. Fine, meal-type premixes have a large surface area, making the active ingredient more susceptible to heat and moisture. Granular premixes offer better protection.[1]

Q2: Our CTC recovery is inconsistent from batch to batch. How can we improve process control?

A2: Inconsistent recovery suggests variability in your pelleting process. To improve consistency:

- **Monitor and Log Temperatures:** Continuously monitor and log the temperature in the conditioner and at the die exit. The temperature at the die exit can be significantly higher than the conditioning temperature due to friction.[4] Aim for the lowest possible temperature that still achieves the desired pellet quality and pathogen control.
- **Control Conditioning Time:** Standardize the residence time in the conditioner. Longer exposure to heat and steam can increase degradation.
- **Evaluate Premix Type:** If you are using a meal or powder premix, consider switching to a granular formulation. The larger particles in granular premixes have less surface area exposed to the harsh conditions of pelleting, significantly improving stability.[1] In one study, a granular **Aureomycin** premix lost only 6% of its potency during pelleting, compared to a 21% loss for a meal-type oxytetracycline premix under similar conditions.[1]
- **Check Die Specifications:** The die's length-to-diameter (L:D) ratio affects friction. A higher L:D ratio increases friction and heat. Using the appropriate die for your formulation is crucial. [5]

Q3: Could other ingredients in our feed formulation be interacting with and degrading the **Aureomycin**?

A3: Yes, certain feed ingredients can negatively interact with **Aureomycin** (CTC).

- **Divalent Cations:** Tetracyclines, including CTC, are known to form stable chelate complexes with divalent cations like calcium (Ca^{2+}) and magnesium (Mg^{2+}).^{[6][7][8]} These minerals are common in animal feed. This chelation can reduce the bioavailability of CTC. While this is more of a concern for absorption in the animal, high concentrations of these minerals could potentially influence stability during processing.
- **pH Modifiers:** CTC is most stable in acidic environments. Alkaline conditions can lead to the formation of iso-chlortetracycline, a degradation product.^[9] If your formulation includes alkaline ingredients, it may contribute to CTC degradation.
- **Other Medications:** While some drug combinations are approved and stable, not all are. For example, the FDA has approved the combination use of chlortetracycline (Pennchlor) and the coccidiostat monensin (Rumensin) in beef cattle.^{[10][11][12]} However, unapproved combinations, such as CTC with a Rumensin/Tylan mixture, are prohibited and may lead to stability issues or other adverse interactions. Always consult regulatory guidelines for approved combinations.

Frequently Asked Questions (FAQs)

Q1: What is **Aureomycin** and how does it work?

A1: **Aureomycin** is the brand name for chlortetracycline (CTC), a broad-spectrum antibiotic from the tetracycline class.^[13] It is a bacteriostatic agent, meaning it inhibits the growth and replication of bacteria. Its primary mechanism of action is the inhibition of protein synthesis. CTC binds specifically to the 30S ribosomal subunit in bacteria, which blocks the attachment of aminoacyl-tRNA to the ribosome's A-site.^{[13][14]} This action prevents the addition of new amino acids to the growing peptide chain, effectively halting the production of essential proteins required for bacterial survival.^{[13][14]}

Q2: What are the main degradation products of chlortetracycline?

A2: The primary degradation products of chlortetracycline (CTC) formed under various conditions (such as acid, heat, or changes in pH) are its isomers and epimers. The most common are 4-epi-chlortetracycline, which is formed by isomerization at the C4 position, and iso-chlortetracycline, which forms under alkaline conditions.[9][15] Other degradation pathways can involve dehydration and dechlorination.[16] These degradation products have little to no antibiotic activity.[17]

Q3: What is the most stable form of **Aureomycin** for use in pelleted feeds?

A3: A granular premix is significantly more stable than a meal (powder) form.[1] The granulation process creates larger, more uniform particles. This reduces the surface area-to-volume ratio, providing a physical barrier that protects the active chlortetracycline from the intense heat, moisture, and pressure of the pelleting process.[1]

Q4: Is there a standard analytical method to verify the concentration of **Aureomycin** in my final feed product?

A4: Yes, the standard method for quantifying chlortetracycline in animal feed is High-Performance Liquid Chromatography (HPLC).[1] Various detection methods can be used, including UV, fluorescence, and tandem mass spectrometry (LC-MS/MS), which offers high sensitivity and specificity.[1][17] A detailed protocol for an HPLC-fluorescence method is provided in the "Experimental Protocols" section below.

Q5: What are the best practices for storing medicated feed containing **Aureomycin**?

A5: Proper storage is crucial to maintain potency. Medicated feed should be stored in a cool, dry place away from direct sunlight. High heat and humidity during storage can continue to degrade chlortetracycline over time. Poor storage conditions can also promote the formation of the inactive epimer, 4-epi-chlortetracycline.[17]

Data Presentation

Table 1: Stability of Tetracyclines During Feed Pelleting Process

This table summarizes the impact of premix formulation on the stability of tetracyclines during the pelleting process.

Antibiotic Premix	Active Ingredient	Premix Type	Pelleting Temp. (°F)	Average Potency Loss (%)	Source
AUREOMYCI N® 90	Chlortetracycline	Granular	~195	6%	[1]
Terramycin® 100	Oxytetracycline	Meal (Powder)	~195	21%	[1]
Unprotected OTC Premix	Oxytetracycline	Powder	Not Specified	~50%	[18]

Experimental Protocols

Protocol: Quantification of Chlortetracycline in Animal Feed by HPLC with Fluorescence Detection

This protocol provides a detailed methodology for determining the concentration of chlortetracycline (CTC) in animal feed premixes and finished pellets. This method is adapted from established AOAC procedures.[\[19\]](#)

1. Principle: CTC is extracted from the feed matrix using an acid-acetone solution. The extract is filtered and then analyzed by reverse-phase liquid chromatography (LC) using a C18 column. CTC is detected by a fluorescence detector, which offers high sensitivity and selectivity compared to UV detection.

2. Reagents and Materials:

- Extraction Solvent: Acid-acetone (Prepare as per AOAC Method 957.23B(h)).
- Mobile Phase (Aqueous Component): Prepare an aqueous solution containing CaCl₂, disodium EDTA, and sodium acetate, buffered to pH 6.5.
- Mobile Phase (Organic Component): HPLC-grade Methanol.
- Column: C18 reverse-phase column (e.g., 5 µm particle size).

- CTC Standard: Certified reference standard of Chlortetracycline.
- Apparatus: HPLC system with gradient pump, fluorescence detector, autosampler, and data integration software.

3. Sample Preparation and Extraction:

- Weigh a representative sample of the ground feed or premix.
- Add a specified volume of the acid-acetone extraction solvent.
- Shake vigorously for 60 minutes using a mechanical shaker.
- Allow the solids to settle, then filter the supernatant through a suitable filter paper or centrifuge to clarify.
- Dilute the filtered extract as needed with the mobile phase to fall within the calibration curve range.

4. Chromatographic Conditions:

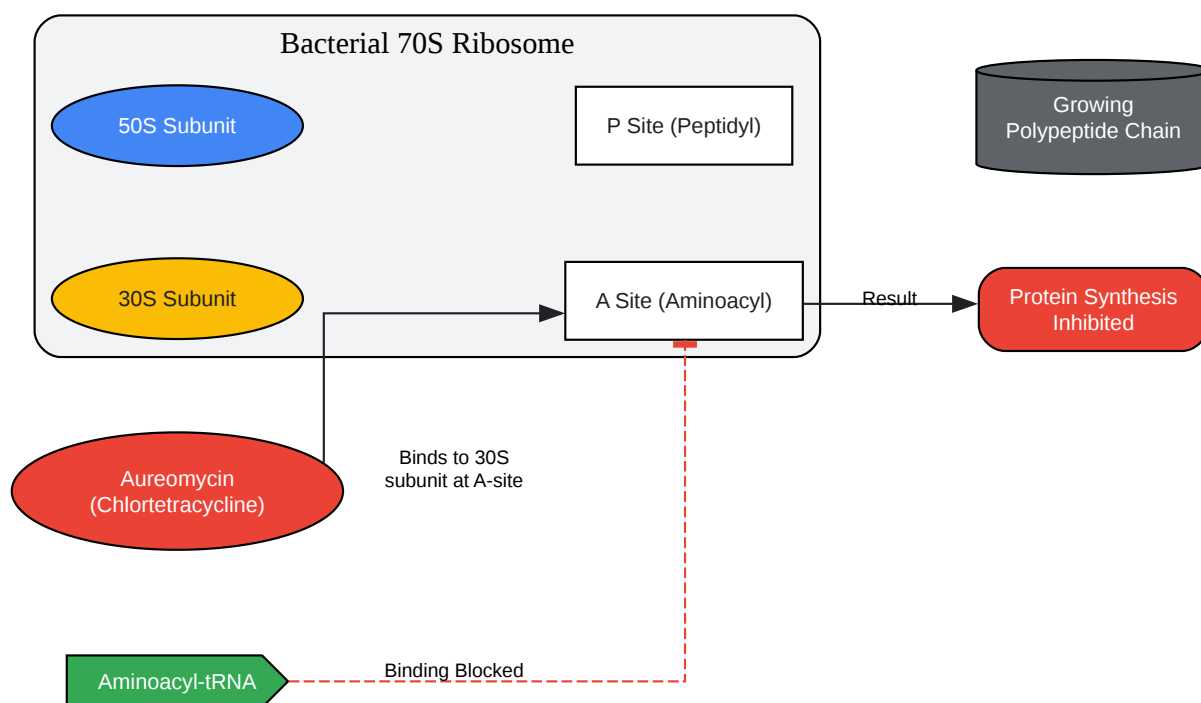
- Flow Rate: 1.5 mL/min.
- Column Temperature: Ambient.
- Injection Volume: 20 μ L.
- Fluorescence Detection: Excitation at 390 nm, Emission at 512 nm.[\[19\]](#)
- Gradient Elution:
 - Start with 35% Methanol, hold for 5 minutes.
 - Linearly increase to 60% Methanol over 8 minutes.
 - Include column wash and re-equilibration steps as needed.

5. Calibration and Quantification:

- Prepare a series of calibration standards from the CTC reference standard in the mobile phase.
- Inject the standards to generate a calibration curve by plotting peak area against concentration.
- Inject the prepared sample extracts.
- Quantify the CTC concentration in the samples by comparing their peak areas to the calibration curve. Calculate the final concentration in the feed, accounting for sample weight and dilution factors.

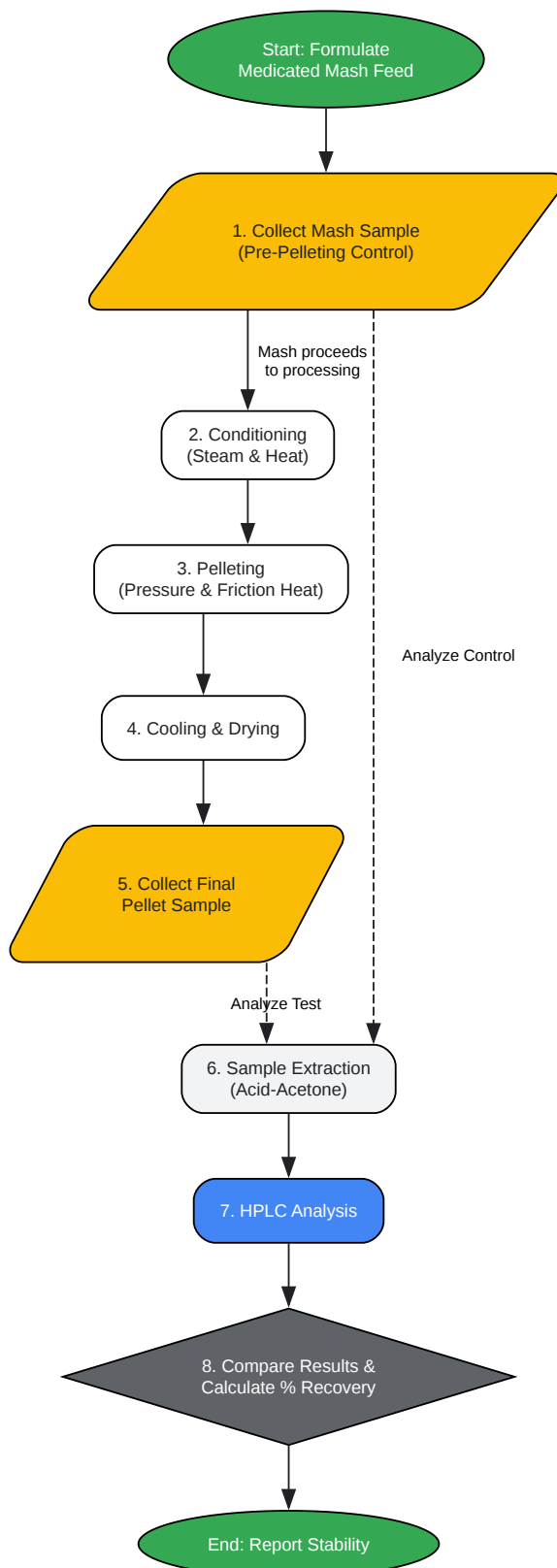
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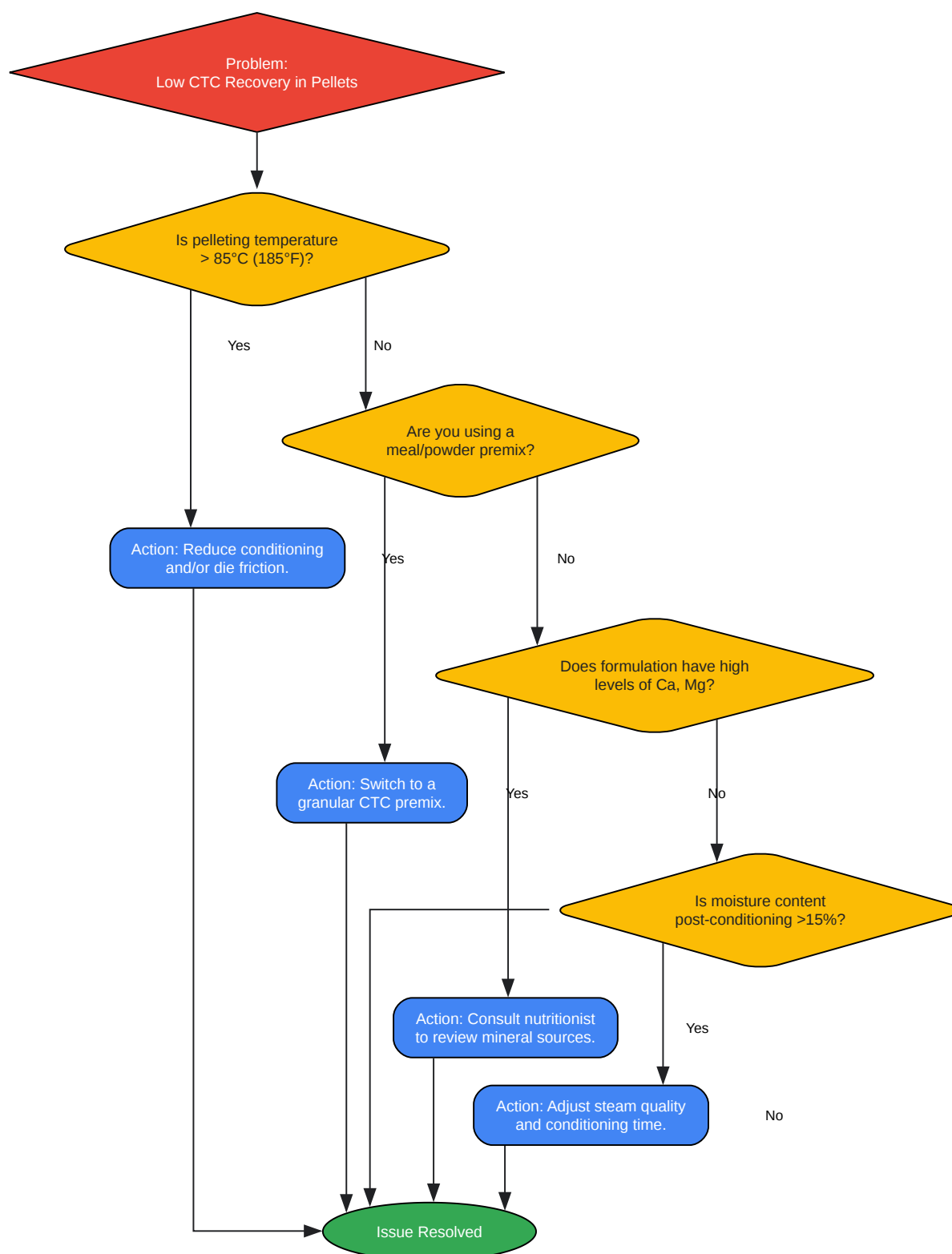


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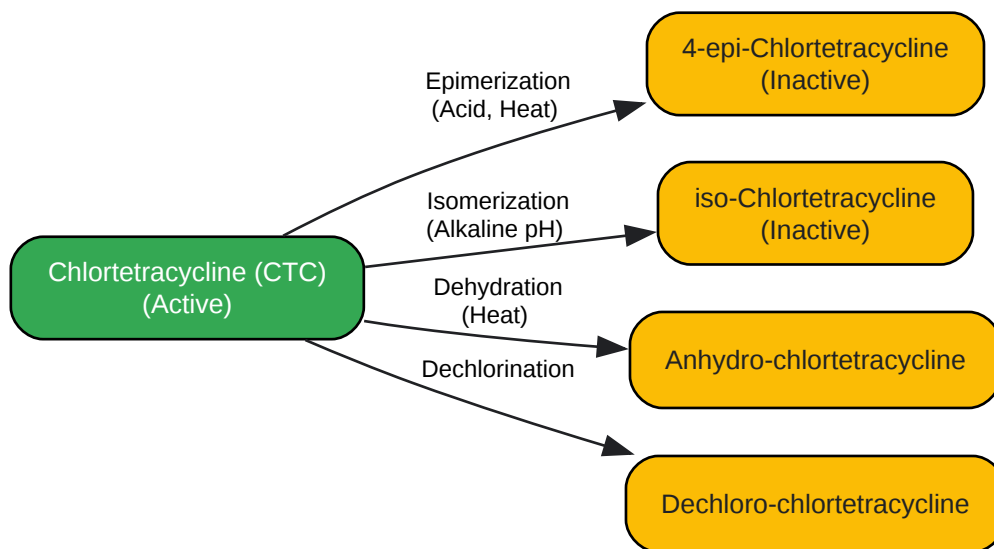
Caption: Mechanism of action for **Aureomycin** (Chlortetracycline).



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Caption: Experimental workflow for assessing **Aureomycin** stability.[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for low CTC recovery.



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Caption: Simplified degradation pathways of Chlortetracycline.

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